

# 4-Methoxyphenol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Methoxyphenol

Cat. No.: B1676288

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Methoxyphenol** (CAS No. 150-76-5), a versatile organic compound with significant applications in the pharmaceutical, cosmetic, and polymer industries. This document details its chemical identity, physicochemical properties, spectroscopic data, relevant experimental protocols, and key biological activities, with a focus on its roles as a depigmenting agent and an anti-inflammatory compound.

## Chemical Identification and Synonyms

**4-Methoxyphenol** is a phenolic compound and a derivative of hydroquinone. Its unique chemical structure contributes to its diverse applications.

CAS Number: 150-76-5[1]

Synonyms:

- 4-Hydroxyanisole[1][2][3][4]
- Hydroquinone monomethyl ether[1][2][3][4][5]
- MEHQ (Monomethyl ether of hydroquinone)[1][3][4]
- p-Guaiacol[2][4]

- Mequinol[6][7]
- 1-Hydroxy-4-methoxybenzene[5]
- p-Methoxyphenol[7]
- 4-MP[2][4]
- HQMME[2][4]
- MQ-F[2]

## Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **4-Methoxyphenol**, providing a clear reference for its physical and chemical properties.

**Table 1: Physicochemical Properties**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	124.14 g/mol	[1]
Appearance	White to off-white crystalline solid or flakes	[1]
Melting Point	55-58 °C	[1]
Boiling Point	243 °C	[1]
Solubility	Soluble in water (40 g/L at 25°C), acetone, ethanol, ether, and benzene.	[8]
Vapor Pressure	<0.01 mmHg at 20 °C	[9]
Vapor Density	4.3 (vs air)	[9]

**Table 2: Spectroscopic Data**

Spectroscopic Technique	Key Data Points	Reference
UV-Vis (in acidic mobile phase)	$\lambda_{\text{max}}$ : 222 nm, 282 nm	[1]
Infrared (IR)	Major peaks indicative of O-H, C-H (aromatic and methyl), C-O, and C=C (aromatic) bonds.	[10]
$^1\text{H}$ NMR (in $\text{CDCl}_3$ )	$\delta$ ~3.75 ppm (s, 3H, $-\text{OCH}_3$ ), $\delta$ ~5.62 ppm (s, 1H, $-\text{OH}$ ), $\delta$ ~6.77 ppm (m, 4H, Ar-H)	[6]

**Table 3: Safety and Toxicity Data**

Parameter	Value	Species	Reference
Oral $\text{LD}_{50}$	1600 - 1630 mg/kg	Rat	[11]
Dermal $\text{LD}_{50}$	> 2000 mg/kg	Rabbit	[11]
Hazard Statements	Harmful if swallowed. May cause an allergic skin reaction. Causes serious eye irritation. Harmful to aquatic life with long lasting effects.	[5][8]	
Precautionary Statements	Avoid breathing dust. Wear protective gloves/eye protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes.	[8]	

## Experimental Protocols

This section provides detailed methodologies for common analytical techniques used for the characterization and quantification of **4-Methoxyphenol**.

## High-Performance Liquid Chromatography (HPLC) for Quantification

This protocol is suitable for the determination of **4-Methoxyphenol** in various matrices.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Primesep 100, 4.6 x 150 mm, 5 µm particle size.[\[2\]](#)
- Mobile Phase: An isocratic mixture of 10% Acetonitrile and 90% water containing 0.1% sulfuric acid.[\[2\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Detection: UV at 300 nm.[\[2\]](#)
- Sample Preparation: Dissolve the sample in the mobile phase to a suitable concentration (e.g., 1 mg/mL) and filter through a 0.45 µm syringe filter before injection.
- Procedure:
  - Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
  - Inject a known volume of the prepared sample (e.g., 10 µL).
  - Run the analysis for a sufficient time to allow for the elution of the **4-Methoxyphenol** peak.
  - Quantify the amount of **4-Methoxyphenol** by comparing the peak area with that of a standard of known concentration.

## Gas Chromatography (GC) for Purity Analysis

This method is suitable for assessing the purity of **4-Methoxyphenol**.

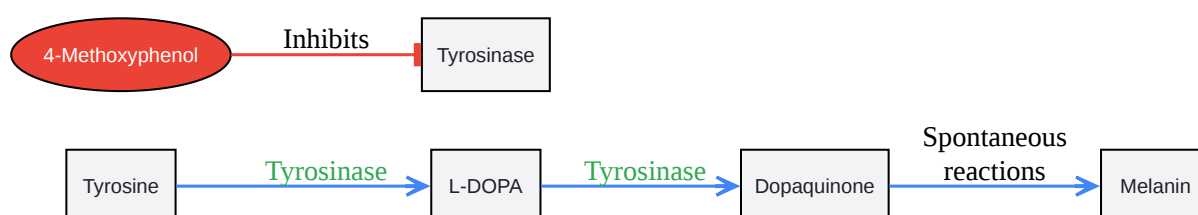
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).[8]
- Column: A capillary column suitable for polar compounds, such as a 5% diphenyl / 95% dimethyl polysiloxane column.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: Increase to 250 °C at a rate of 10 °C/min.
  - Final hold: Hold at 250 °C for 5 minutes.
- Sample Preparation: Prepare a solution of **4-Methoxyphenol** in a suitable solvent like methanol or acetone (e.g., 1 mg/mL).
- Procedure:
  - Inject a small volume of the prepared sample (e.g., 1 µL) into the GC.
  - Run the temperature program.
  - The purity is determined by the relative area of the **4-Methoxyphenol** peak compared to the total area of all peaks in the chromatogram.

## Biological Activity and Signaling Pathways

**4-Methoxyphenol** exhibits significant biological activities, most notably as a skin depigmenting agent and an anti-inflammatory compound.

## Inhibition of Melanin Synthesis

**4-Methoxyphenol** is a well-known inhibitor of melanogenesis, the process of melanin production. Its primary mechanism of action is the inhibition of tyrosinase, the key enzyme in this pathway.[2] It is believed to act either by competitive inhibition of melanin precursors or by the oxidation of tyrosinase to cytotoxic products within melanocytes.[12]

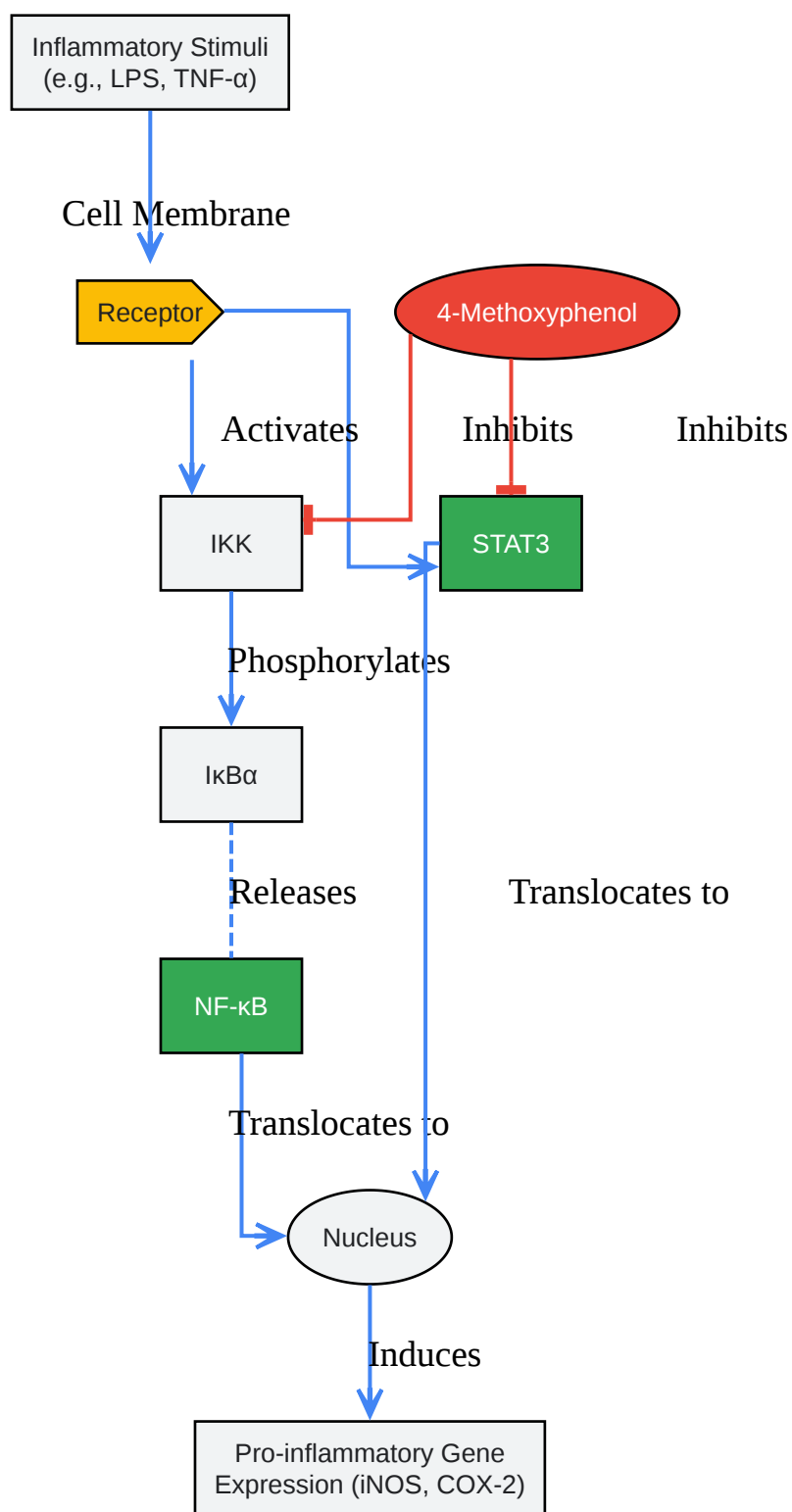


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Figure 1. Inhibition of the melanin synthesis pathway by **4-Methoxyphenol**.

## Anti-inflammatory Activity

**4-Methoxyphenol** has demonstrated anti-inflammatory properties. While the precise mechanisms are still under investigation, studies suggest it can inhibit the expression of pro-inflammatory mediators. This may involve the modulation of key signaling pathways such as STAT3 (Signal Transducer and Activator of Transcription 3) and NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells), which are central regulators of the inflammatory response.



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Figure 2. Potential anti-inflammatory mechanism of **4-Methoxyphenol**.

## Applications

**4-Methoxyphenol** is utilized in a variety of industrial and commercial applications:

- **Dermatology and Cosmetics:** As an active ingredient in topical drugs for skin depigmentation to treat conditions like solar lentigines.[12]
- **Polymer Industry:** As a polymerization inhibitor for monomers such as acrylates and styrene, and as a stabilizer for chlorinated hydrocarbons and ethyl cellulose.
- **Chemical Synthesis:** As an intermediate in the production of antioxidants (e.g., butylated hydroxyanisole), pharmaceuticals, plasticizers, and dyestuffs.[12]

## Conclusion

**4-Methoxyphenol** is a compound of significant interest to researchers and professionals in drug development and chemical industries. Its well-characterized physicochemical properties, established analytical methods, and defined biological activities, particularly its role as a tyrosinase inhibitor and its anti-inflammatory potential, make it a valuable molecule for further investigation and application. This guide provides a solid foundation of technical information to support ongoing and future research endeavors.

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